

Technical Data Sheet: Solganal (Aurothioglucose)

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Compound of Interest

Compound Name: Solganal

Cat. No.: B1241724

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This document provides a comprehensive overview of the chemical properties of **Solganal**, a gold-based therapeutic agent.

1. Chemical Identity

Solganal is the trade name for the compound aurothioglucose.^[1] It is also commonly referred to as gold thioglucose.^{[1][2][3][4]}

1.1. Chemical Formula

The chemical formula for the anhydrous form of **Solganal** is:



The compound can also exist in a hydrated form, denoted as $\text{C}_6\text{H}_{11}\text{AuO}_5\text{S} \cdot x\text{H}_2\text{O}$.

1.2. Molecular Structure

Aurothioglucose is a derivative of the sugar glucose, where a thiol group has replaced a hydroxyl group, and a gold(I) ion is attached to the sulfur atom.

2. Physicochemical Properties

A summary of the key physicochemical properties of **Solganal** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	392.18 g/mol	[1][3][4][5][7]
Percent Composition	C: 18.38%, H: 2.83%, Au: 50.22%, O: 20.40%, S: 8.18%	[1]
Appearance	Yellow crystals	[1]
Odor	Slight mercaptan-like odor	[1]
Solubility	Soluble in water with decomposition; practically insoluble in acetone, alcohol, chloroform, and ether.	[1]
CAS Number	12192-57-3	[1][4]

3. Mechanism of Action and Therapeutic Use

Historically, **Solganal** was utilized as a disease-modifying antirheumatic drug (DMARD) for the treatment of rheumatoid arthritis.[1][2][8] While the precise mechanism of action is not fully elucidated, it is understood that gold compounds like aurothioglucose can modulate immune responses and inhibit certain enzymes, leading to a decrease in inflammation within the synovial joints.[8][9]

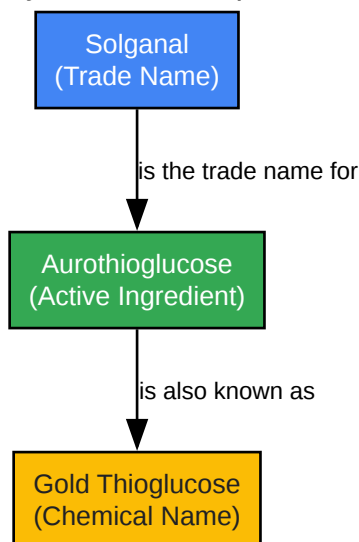
4. Experimental Applications

In experimental research, aurothioglucose has been used to induce obesity in animal models. [1] This effect is valuable for studying the pathophysiology of obesity and related metabolic disorders.

5. Logical Relationship of Synonyms

The following diagram illustrates the relationship between the trade name and its chemical synonyms.

Synonym Relationship for Solganal



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Relationship between **Solganal** and its synonyms.

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